

In-Depth Technical Guide to Chromium(III) Fluoride Trihydrate

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Compound of Interest

Compound Name: Chromium(III) fluoride trihydrate

Cat. No.: B047041

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For Researchers, Scientists, and Drug Development Professionals

CAS Number: 16671-27-5

This technical guide provides a comprehensive overview of Chromium(III) fluoride trihydrate, a compound with diverse applications in research and industry. This document is intended for researchers, scientists, and professionals in drug development who require detailed information on its properties, synthesis, and potential applications.

Chemical and Physical Properties

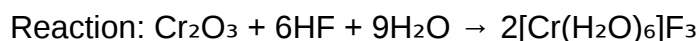
Chromium(III) fluoride trihydrate is a green crystalline solid.^[1] Key quantitative data regarding its chemical and physical properties are summarized in the table below for easy reference and comparison.

Property	Value	Source
CAS Number	16671-27-5	[2][3]
Molecular Formula	CrF ₃ ·3H ₂ O	[3]
Molecular Weight	163.037 g/mol	[2][4]
165.01 g/mol	[1]	
Appearance	Green crystalline solid	[1]
Density	approx. 2.15 g/cm ³	[1]
2.2 g/cm ³ (trihydrate)	[5]	
Melting Point	Decomposes before melting	[1]
Solubility in Water	Slightly soluble	[1]

Synthesis and Experimental Protocols

Synthesis from Chromium(III) Oxide

A common method for the synthesis of **Chromium(III) fluoride hydrates** involves the reaction of chromium(III) oxide with hydrofluoric acid.[1]



While detailed industrial protocols are proprietary, a general laboratory-scale synthesis can be described as follows:

Experimental Protocol:

- Materials: Chromium(III) oxide (Cr₂O₃), 48% hydrofluoric acid (HF), distilled water.
- Procedure: a. In a fume hood, carefully add a stoichiometric excess of hydrofluoric acid to a suspension of Chromium(III) oxide in a polytetrafluoroethylene (PTFE) beaker. b. The mixture is gently heated and stirred until the Chromium(III) oxide is completely dissolved. c. The resulting green solution is then allowed to cool, leading to the crystallization of

Chromium(III) fluoride trihydrate. d. The crystals are collected by filtration, washed with a small amount of cold distilled water, and dried in a desiccator over a suitable drying agent.

- Safety Precautions: Hydrofluoric acid is extremely corrosive and toxic. All work must be conducted in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including acid-resistant gloves, apron, and full-face protection.

Use as a Catalyst in Fluorination Reactions

Chromium(III) fluoride is utilized as a catalyst in the fluorination of chlorocarbons by hydrogen fluoride (HF).[1]

Experimental Workflow for Catalytic Activity Testing:



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Caption: Workflow for testing the catalytic activity of Chromium(III) fluoride.

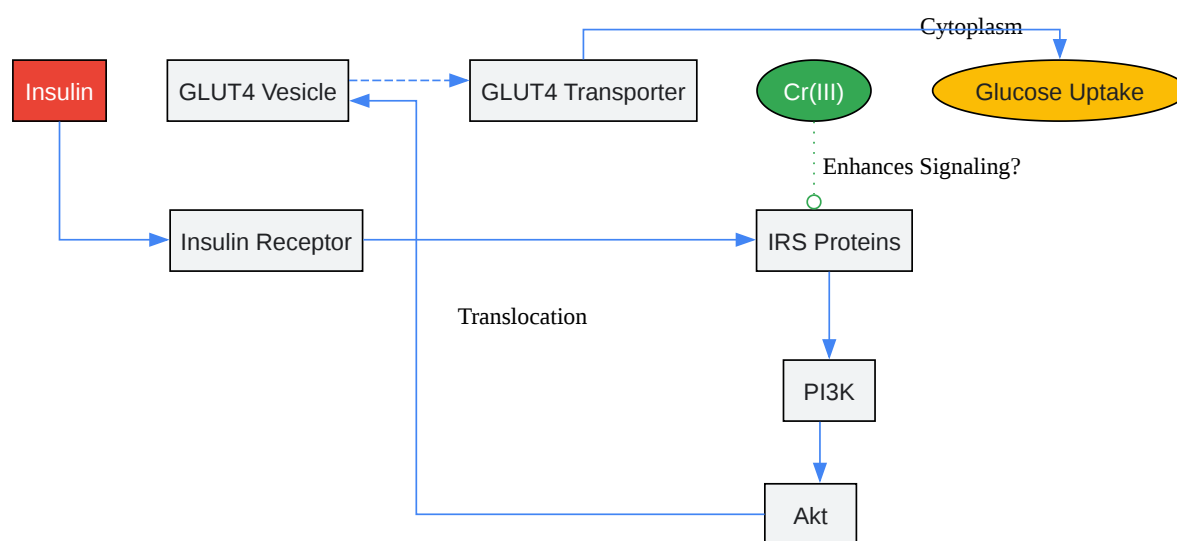
Applications in Research and Drug Development

While direct applications in drug formulations are not extensively documented, Chromium(III) compounds, in general, are of interest to the pharmaceutical industry. Chromium(III) is recognized for its role in enhancing insulin signaling and glucose metabolism.[6]

Potential Role in Insulin Signaling

Research suggests that chromium(III) compounds may enhance insulin signaling pathways.[7] This has led to the investigation of chromium supplements in the context of managing blood sugar levels.[6] The proposed mechanism involves the activation of intracellular signaling pathways that improve insulin sensitivity.

Simplified Insulin Signaling Pathway and Potential Influence of Cr(III):

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Caption: Potential influence of Cr(III) on the insulin signaling pathway.

Use as a Pharmaceutical Intermediate

Chromium(III) fluoride hydrate is mentioned as a potential pharmaceutical intermediate.[8] Its catalytic properties could be leveraged in the synthesis of complex organic molecules, including active pharmaceutical ingredients (APIs).[3] Specifically, it can be used in fluorination reactions, which are crucial in the synthesis of many modern pharmaceuticals.[3]

Toxicological and Safety Data

It is crucial to handle Chromium(III) fluoride trihydrate with care, as with all chromium compounds. The available toxicological data is often for chromium(III) compounds in general.

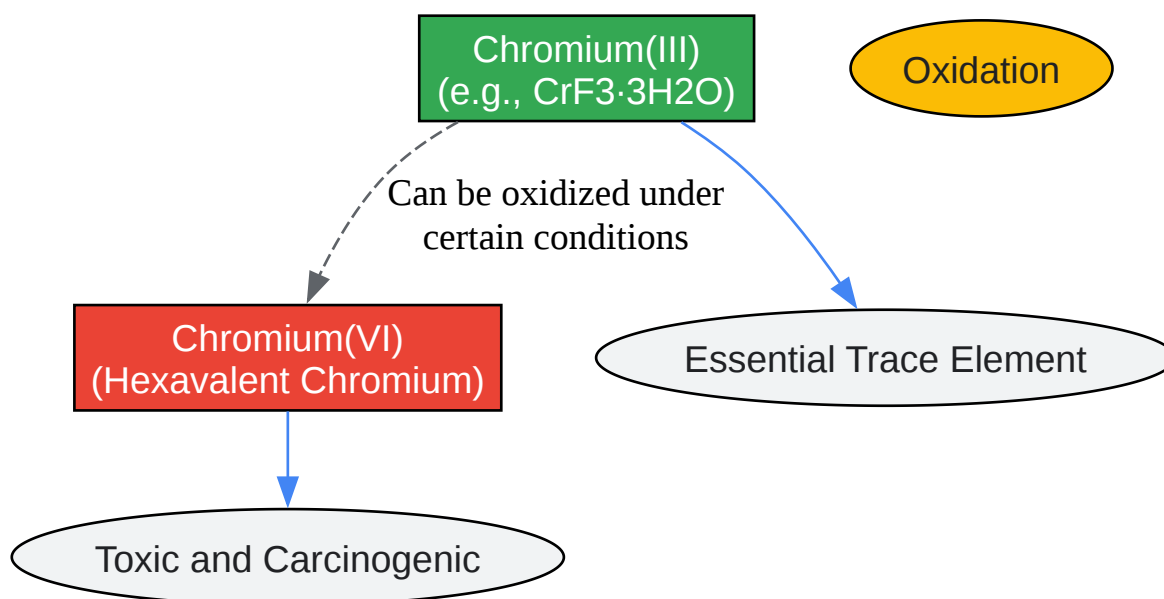
Hazard Identification	Details	Source
Acute Toxicity	Harmful if swallowed, in contact with skin, or if inhaled.	
Skin Corrosion/Irritation	Causes severe skin burns and eye damage.	
Serious Eye Damage/Irritation	Causes serious eye damage.	

Occupational Exposure Limits for Chromium(III) compounds (as Cr):

Organization	Limit
OSHA (PEL)	0.5 mg/m ³ (8-hour TWA)
NIOSH (REL)	0.5 mg/m ³ (10-hour TWA)
ACGIH (TLV)	0.003 mg/m ³ (inhalable particulate matter)

It is important to note that while trivalent chromium (Cr-III) is an essential trace element, hexavalent chromium (Cr-VI) is a known carcinogen. Although this document focuses on a Cr(III) compound, appropriate handling procedures should always be followed to prevent any potential oxidation to the hexavalent state under certain conditions.

Logical Relationship of Chromium Oxidation States and Toxicity:



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Caption: Relationship between chromium oxidation states and toxicity.

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